

Troubleshooting poor solubility of (Rac)-Ketoconazole in aqueous buffers

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Compound of Interest

Compound Name: (Rac)-Ketoconazole

Cat. No.: B1217973

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Technical Support Center: (Rac)-Ketoconazole Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing the poor aqueous solubility of **(Rac)-Ketoconazole**.

Frequently Asked Questions (FAQs)

Q1: Why is my **(Rac)-Ketoconazole** not dissolving in my aqueous buffer?

A1: **(Rac)-Ketoconazole** is a weakly basic drug and is classified under the Biopharmaceutics Classification System (BCS) as a Class II compound, which means it has high permeability but low aqueous solubility.^{[1][2][3][4]} Its solubility is highly pH-dependent.^{[1][5][6][7]} In neutral or alkaline aqueous solutions, its solubility is very low (approximately 0.087 mg/L at 25°C in water), but it increases significantly in acidic conditions.^[1] If your buffer has a pH above 6, you will likely encounter significant solubility issues.

Q2: What are the key physicochemical properties of **(Rac)-Ketoconazole** that I should be aware of?

A2: Understanding the physicochemical properties of **(Rac)-Ketoconazole** is crucial for troubleshooting solubility issues.

| Property | Value | Significance |
|--------------------|---------------------------|---|
| pKa | 2.94 and 6.51[1][5][7][8] | Ketoconazole has two basic centers. The pKa of 6.51 (piperazine ring) is particularly important for its solubility in physiological pH ranges. Below this pH, the molecule becomes protonated and more soluble. |
| logP (o/w) | 4.35[9][10] | The high logP value indicates that Ketoconazole is highly lipophilic (fat-soluble), which corresponds to its poor water solubility. |
| Melting Point | 146 °C[9][11] | The crystalline nature of the drug contributes to its low solubility. |
| Aqueous Solubility | ~2 µg/mL at pH > 8[5] | Extremely low solubility in neutral to basic conditions. |

Q3: How does pH affect the solubility of **(Rac)-Ketoconazole**?

A3: The solubility of **(Rac)-Ketoconazole** is directly and exponentially related to the pH of the aqueous medium.[5] As a weak base, it becomes protonated and thus more soluble as the pH decreases. At a pH below its pKa of 6.51, a greater proportion of the drug will be in its ionized, more soluble form. For instance, at pH 2 and 3, dissolution is greater than 85% complete within five minutes.[6] Conversely, as the pH increases above 5.5, the drug begins to precipitate from the solution.[6]

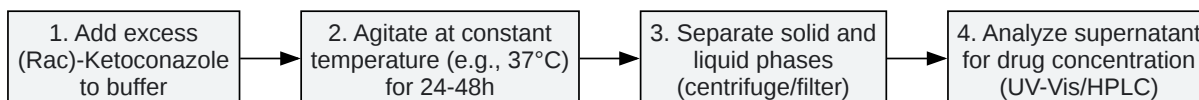
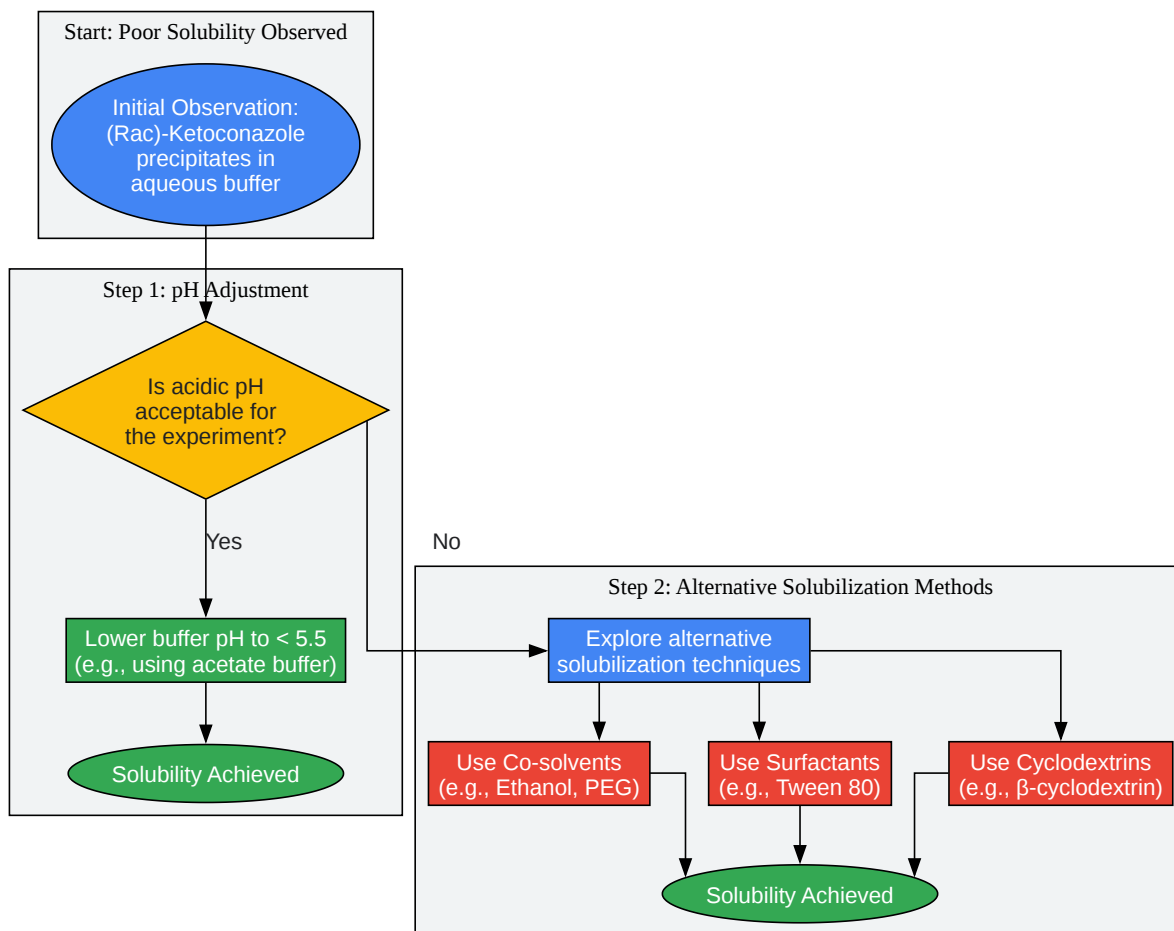
Q4: I have to work at a neutral pH. What are my options to increase the solubility of **(Rac)-Ketoconazole**?

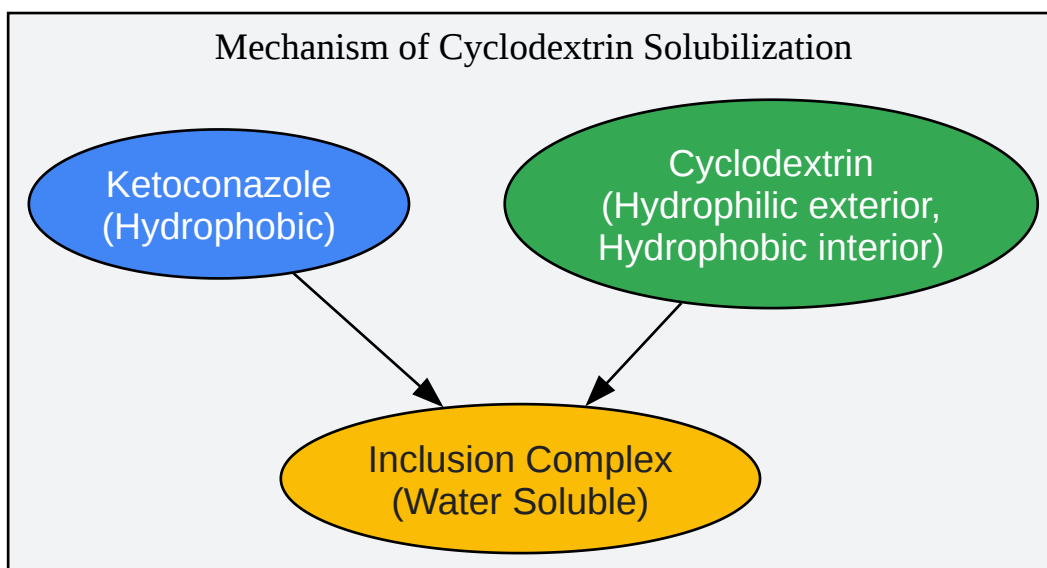
A4: If adjusting the pH is not an option for your experiment, you can employ several other techniques to enhance the solubility of **(Rac)-Ketoconazole**:

- Co-solvents: The addition of a water-miscible organic solvent can significantly increase solubility.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Surfactants: Surfactants can form micelles that encapsulate the hydrophobic drug, increasing its apparent solubility in water.[\[15\]](#)
- Cyclodextrins: These cyclic oligosaccharides have a hydrophobic inner cavity and a hydrophilic outer surface. They can form inclusion complexes with poorly soluble drugs like Ketoconazole, thereby increasing their aqueous solubility.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Solid Dispersions: Dispersing Ketoconazole in a hydrophilic carrier can enhance its dissolution rate.[\[3\]](#)[\[12\]](#)
- Cocrystals: Forming cocrystals of Ketoconazole with other molecules (coformers) can alter its crystal lattice and improve its solubility.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[19\]](#)

Troubleshooting Workflow

The following diagram outlines a systematic approach to troubleshooting poor solubility of **(Rac)-Ketoconazole**.





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